

A Technical Guide to Chromium Dinicotinate: Chemical Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: Chromium dinicotinate

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Abstract

Chromium dinicotinate, a complex of trivalent chromium and nicotinic acid, is a nutritional supplement investigated for its potential role in glucose metabolism and insulin sensitivity. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis, and analytical characterization. Furthermore, it delves into the proposed mechanism of action, focusing on its interaction with the insulin signaling pathway, and outlines key experimental protocols for its study.

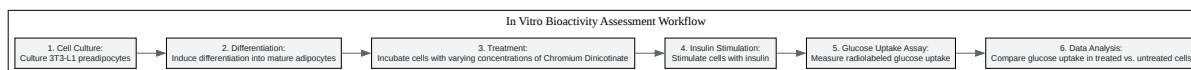
Chemical Structure and Properties

Chromium (III) nicotinate can exist in different coordination complexes, with the dinicotinate and trinicotinate forms being of significant interest. The term "**chromium dinicotinate**" can sometimes refer to a mixture or a complex that includes other ligands, such as glycine in **chromium dinicotinate** glycinate. For the purpose of this guide, we will focus on the chromium(III) dinicotinate structure.

The chemical structure involves a central chromium(III) ion coordinated to two nicotinate ligands. Nicotinic acid (niacin, vitamin B3) can coordinate to the chromium ion through the nitrogen atom of the pyridine ring and/or the oxygen atoms of the carboxylate group.

Chemical Structure Visualization





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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com